

# stability and storage conditions for ethyl cyclopentanecarboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Ethyl cyclopentanecarboxylate*

Cat. No.: B1329522

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An In-Depth Technical Guide to the Stability and Storage of **Ethyl Cyclopentanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction: Understanding Ethyl Cyclopentanecarboxylate

**Ethyl cyclopentanecarboxylate** (CAS No: 5453-85-0) is an ester of cyclopentanecarboxylic acid and ethanol.<sup>[1][2]</sup> It presents as a colorless to pale yellow liquid with a characteristically fruity odor.<sup>[1]</sup> With a molecular formula of C<sub>8</sub>H<sub>14</sub>O<sub>2</sub> and a molecular weight of approximately 142.20 g/mol, this compound is a versatile intermediate in organic synthesis, finding applications in the development of pharmaceuticals and fragrances.<sup>[1][3]</sup> Its stability is paramount to ensure the integrity, purity, and performance of downstream products. This guide provides a comprehensive overview of the factors influencing its stability and the optimal conditions for its storage and handling.

## Section 1: Chemical Stability and Degradation Pathways

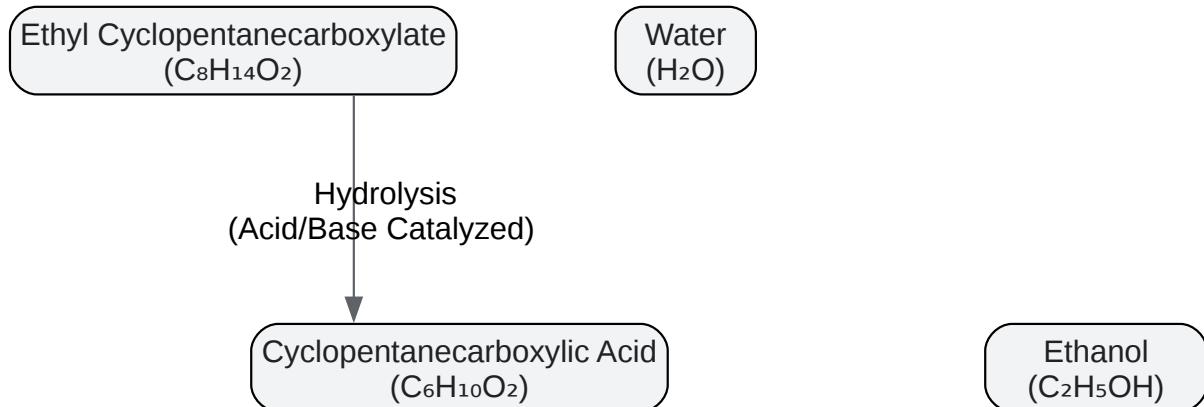
The stability of **ethyl cyclopentanecarboxylate** is generally considered robust under standard conditions.<sup>[4]</sup> However, like all esters, it is susceptible to specific degradation pathways, primarily hydrolysis and, to a lesser extent, oxidation. Understanding these mechanisms is

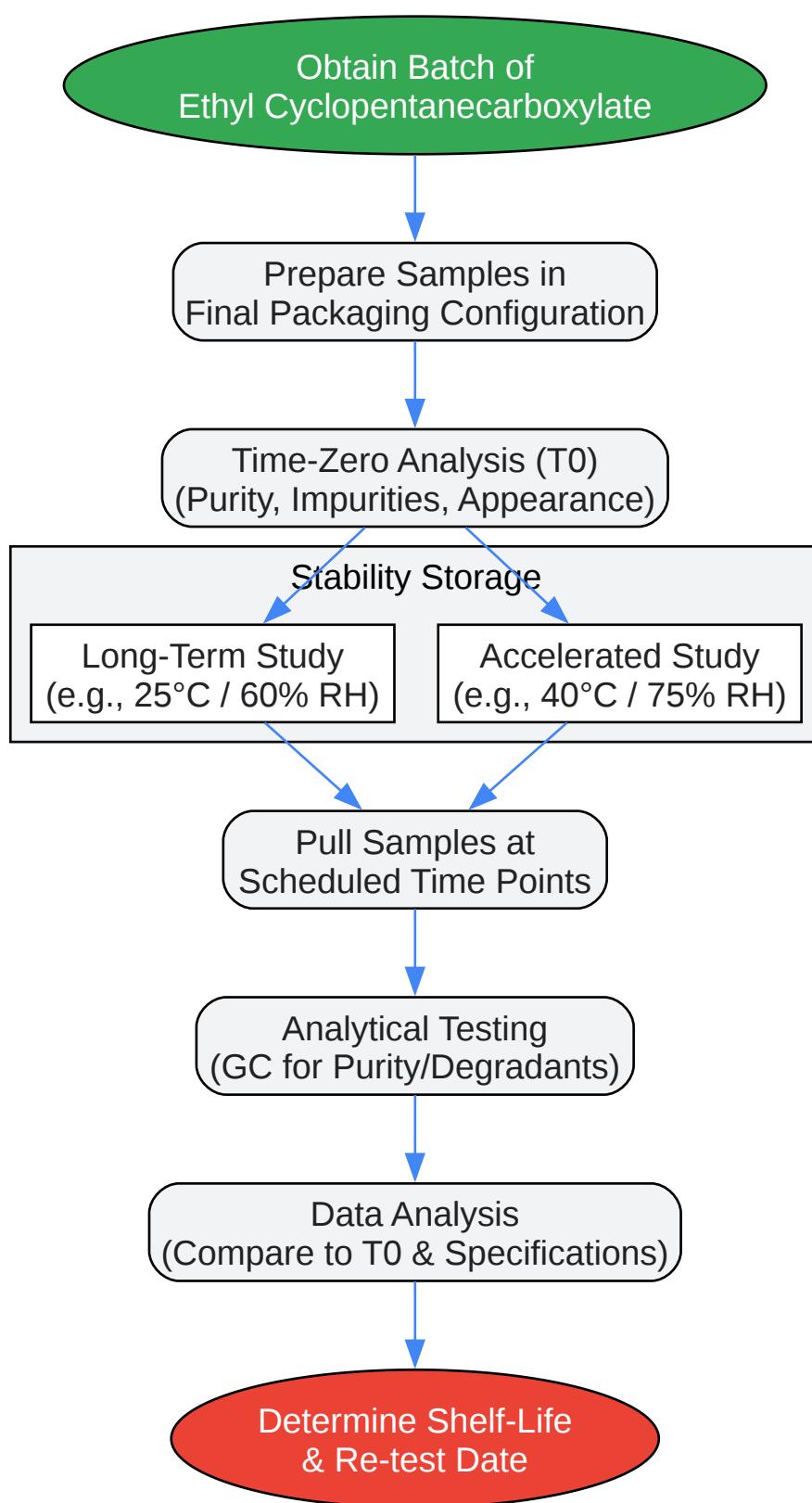
crucial for preventing the formation of impurities and ensuring the compound's long-term viability.

## Hydrolysis: The Primary Degradation Concern

The ester functional group is the most reactive site in the **ethyl cyclopentanecarboxylate** molecule. It is susceptible to cleavage by water in a process known as hydrolysis. This reaction, which can be catalyzed by the presence of acids or bases, results in the formation of cyclopentanecarboxylic acid and ethanol.

The presence of even trace amounts of water or acidic/basic residues can initiate this degradation, leading to a decrease in the purity of the material over time. The rate of hydrolysis is significantly influenced by temperature, pH, and water activity.



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## References

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- To cite this document: BenchChem. [stability and storage conditions for ethyl cyclopentanecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329522#stability-and-storage-conditions-for-ethyl-cyclopentanecarboxylate>]

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